

An In-depth Technical Guide to 4-Hydroxy-2-nitrobenzoic Acid

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Compound of Interest

Compound Name: 4-Hydroxy-2-nitrobenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Hydroxy-2-nitrobenzoic acid**, a key research chemical and a metabolite of trinitrotoluene.[1] This document details its physicochemical characteristics, spectroscopic data, and established experimental protocols for its synthesis and purification, aiming to support research and development activities.

Core Chemical and Physical Properties

The fundamental properties of **4-Hydroxy-2-nitrobenzoic acid** are summarized below, offering a comparative look at data from various sources.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₅ NO ₅	[2] [3] [4]
Molecular Weight	183.12 g/mol	[2] [3] [4]
Appearance	Yellow crystalline solid / Orange solid	[1] [3]
Melting Point	230 °C (decomposes)	[1] [2]
195-197 °C	[3]	
Boiling Point	414.0 ± 40.0 °C (Predicted)	[2]
Density	1.631 g/cm ³	[2]
pKa	2.55 ± 0.25 (Predicted)	[2]
Solubility	Soluble in methanol, ethanol, and other organic solvents.	[3]
Storage Temperature	Room Temperature, Sealed in dry conditions.	[1] [2]

Table 2: Computational Chemistry Data

Property	Value	Source
Topological Polar Surface Area (TPSA)	100.67 Å ²	[4]
LogP	0.9986	[4]
Hydrogen Bond Acceptors	4	[4]
Hydrogen Bond Donors	2	[4]
Rotatable Bonds	2	[4]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **4-Hydroxy-2-nitrobenzoic acid**.

Table 3: Spectroscopic Properties

Technique	Data	Source
¹ H NMR	(DMSO-d ₆) δ: 7.05 (dd, 1H), 7.15 (s, 1H), 7.78 (d, 1H), 11.10 (s, 1H), 13.38 (s, 1H)	[1]
Mass Spectrometry	[ES(-)], m/z 182 (M-H) ⁻	[1]

Experimental Protocols

Detailed methodologies for the synthesis and purification of **4-Hydroxy-2-nitrobenzoic acid** are outlined below. These protocols are based on established laboratory procedures.

This protocol describes a method starting from 4-Amino-2-nitrobenzoic acid.[1]

- Diazotization:
 - Suspend 9.895 g (54.326 mmol) of 4-Amino-2-nitrobenzoic acid in 17 mL of water while stirring.
 - Slowly add 12 mL of concentrated sulfuric acid to form a homogeneous solution.
 - Cool the reaction system in an ice bath and add an additional 10 mL of water to improve stirring.
 - Add 50 mL of crushed ice to the mixture.
 - Prepare a solution of 4.124 g (59.759 mmol) of sodium nitrite (NaNO₂) in 9 mL of water. Add this solution dropwise, ensuring the reaction temperature is maintained below 5 °C.
 - After the addition is complete, continue stirring for 1.25 hours at 0 °C.
- Hydrolysis:

- Quench the reaction by adding 6 g of urea and stir at 0 °C for 10 minutes, followed by filtration.
- Prepare a mixture of 39 mL of concentrated sulfuric acid and 27 mL of water and preheat it to boiling.
- Add the filtrate dropwise to the boiling acid mixture.
- Once the addition is complete, reflux the reaction mixture for 3 hours.
- Cool the mixture to room temperature.

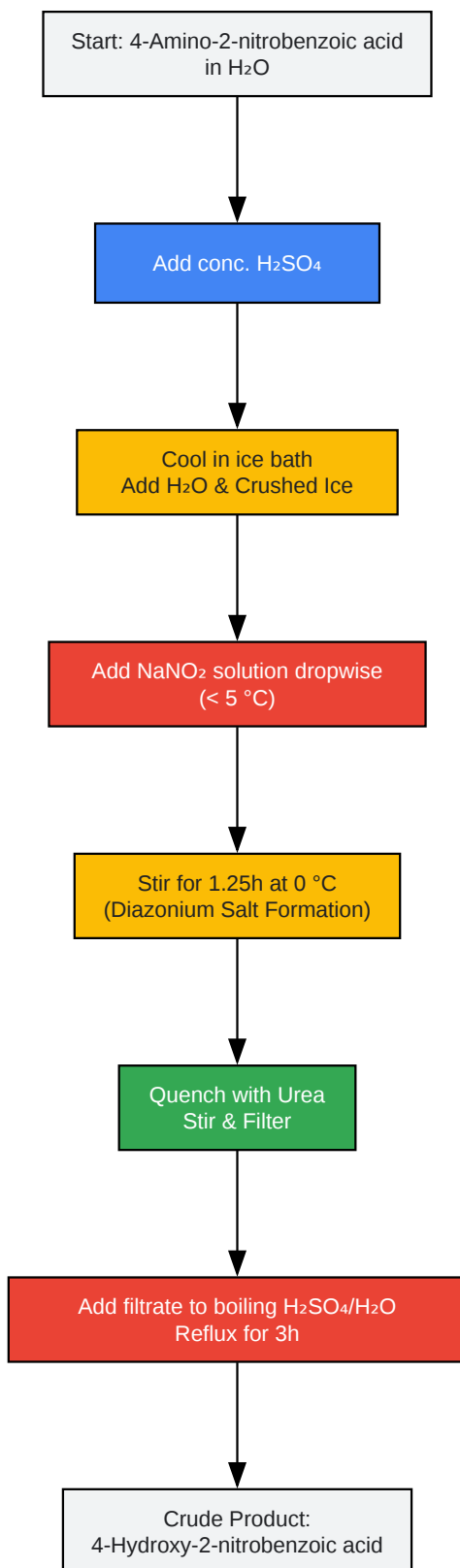
The following steps detail the purification of the synthesized **4-Hydroxy-2-nitrobenzoic acid**.

[\[1\]](#)

- Extraction:
 - Extract the cooled reaction mixture with ethyl acetate (6.50 mL).
 - Combine the organic phases and wash with saturated saline solution.
 - Filter the organic layer and concentrate it to a small volume.
- Chromatography:
 - Perform rapid chromatography on silica gel.
 - Use the following eluents sequentially:
 - Ethyl acetate
 - 20% methanol/ethyl acetate
 - 10% methanol/chloroform
 - 60% ethyl acetate/hexane
 - The final product is obtained as an orange solid. The reported yield is 54%.[\[1\]](#)

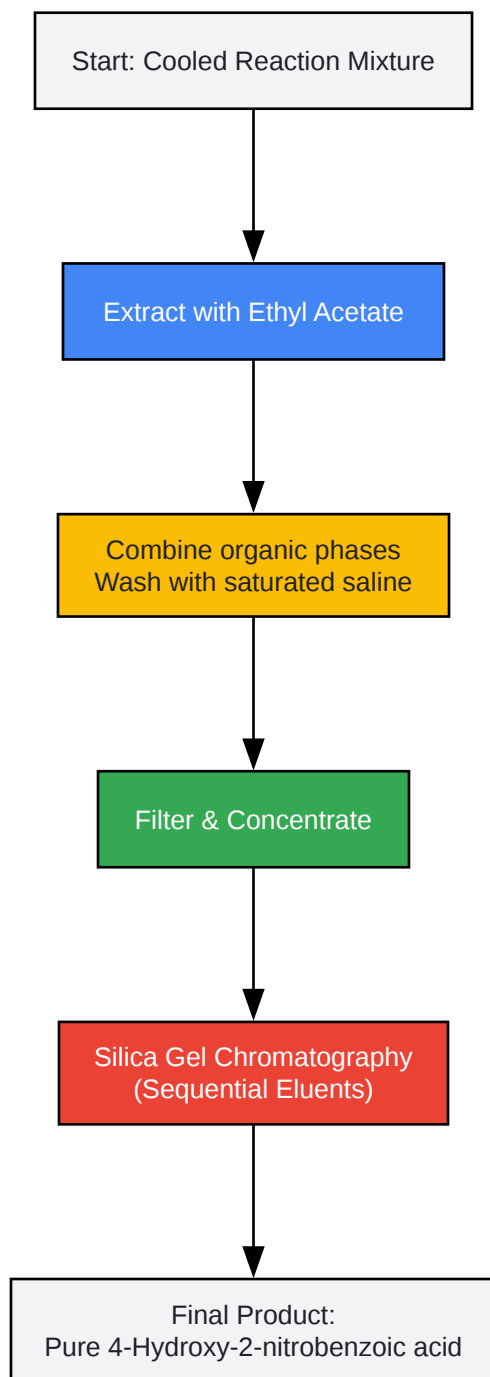
Visualized Workflows

The following diagrams illustrate the logical flow of the synthesis and purification protocols.



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Caption: Synthesis workflow for **4-Hydroxy-2-nitrobenzoic acid**.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Hydroxy-2-nitrobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1288826#chemical-properties-of-4-hydroxy-2-nitrobenzoic-acid]

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